Application Note: Preparation of Ceftolozane Sulfate Stock Solution for Accurate MIC Testing

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Compound of Interest

Compound Name:	*Ceftolozane (sulfate)*
Cat. No.:	*B12377623*

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Abstract

This document provides a comprehensive, technically detailed guide for researchers, scientists, and drug development professionals on the accurate preparation of ceftolozane sulfate and tazobactam sodium stock solutions for the determination of Minimum Inhibitory Concentrations (MICs) via the broth microdilution method. Adherence to these protocols, grounded in Clinical and Laboratory Standards Institute (CLSI) and European Committee on Antimicrobial Susceptibility Testing (EUCAST) principles, is critical for generating reproducible and clinically relevant antimicrobial susceptibility data. The causality behind key steps, including solvent selection, potency correction, and quality control, is elucidated to ensure a self-validating experimental system.

Introduction: The Imperative for Precision in Ceftolozane/Tazobactam MIC Testing

Ceftolozane is a novel cephalosporin antibiotic distinguished by its potent activity against multi-drug resistant (MDR) Gram-negative bacteria, particularly Pseudomonas aeruginosa. Its clinical efficacy is significantly enhanced by co-administration with tazobactam, a β-lactamase inhibitor that protects ceftolozane from degradation by many common β-lactamase enzymes.

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The determination of the Minimum Inhibitory Concentration (MIC) is the cornerstone of antimicrobial susceptibility testing (AST), providing a quantitative measure of an antibiotic's in vitro activity. An accurate MIC value is indispensable for clinical breakpoint determination, epidemiological surveillance, and preclinical assessment of new antimicrobial agents. Given that ceftolozane is used clinically in a fixed combination with tazobactam, in vitro susceptibility testing must replicate this synergy to be clinically meaningful. Standardized methodologies from bodies like CLSI and EUCAST mandate testing ceftolozane in the presence of a fixed concentration of 4 µg/mL tazobactam.[1]

Errors in the preparation of the antibiotic stock solutions are a primary source of variability in MIC testing. Factors such as incorrect solvent choice, failure to account for powder potency, and improper storage can lead to erroneously high or low MIC values, compromising data integrity. This guide provides a robust, field-proven protocol to mitigate these risks.

Foundational Principles and Materials

Reagents and Equipment

- Ceftolozane sulfate powder (analytical grade) with Certificate of Analysis (CoA)
- Tazobactam sodium salt powder (analytical grade) with Certificate of Analysis (CoA)
- Dimethyl sulfoxide (DMSO), ACS grade or higher, sterile-filtered
- Sterile, deionized water (Type I)
- Cation-Adjusted Mueller-Hinton Broth (CAMHB), prepared and quality-controlled according to CLSI M07 standards[2]
- Sterile 2.0 mL polypropylene cryovials
- Calibrated analytical balance
- Vortex mixer
- Sterile serological pipettes and pipette tips
- Sterile 96-well ‘U’ or ‘V’ bottom microtiter plates

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- Multichannel pipette
- Appropriate Quality Control (QC) bacterial strains (e.g., Escherichia coli ATCC® 25922™, Pseudomonas aeruginosa ATCC® 27853™)

The Causality of Solvent Selection

The choice of solvent is dictated by the solubility of the antimicrobial powder at high concentrations and its compatibility with the assay system.

- Ceftolozane Sulfate: While ceftolozane sulfate is freely soluble in water at lower concentrations, preparing a highly concentrated primary stock (e.g., >10 mg/mL) can be challenging.[3] Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stocks of many antimicrobials for research and reference testing.[4] It ensures complete solubilization, preventing the formation of micro-precipitates that would lead to an inaccurate effective concentration. The final concentration of DMSO in the MIC assay wells must not exceed 1%, as higher concentrations can exhibit antimicrobial or synergistic effects, confounding the results.[5][6]
- Tazobactam Sodium: Tazobactam sodium salt is very soluble in water.[3][7] Using sterile water as the solvent for the tazobactam stock is preferable as it avoids introducing a second organic solvent into the assay system and simplifies preparation.

Protocol Part I: Preparation of Primary Stock Solutions

This initial phase focuses on creating high-concentration, validated stock solutions of each compound separately.

Step 1: Potency Calculation

Antimicrobial powders are not 100% pure active compounds; they contain salts, water, and minor impurities. The potency, provided on the Certificate of Analysis (CoA), specifies the amount of active drug per milligram of powder (e.g., in µg/mg). Failure to correct for this will result in stock solutions with a lower-than-intended concentration.

Use the following formula to calculate the mass of powder required for your stock solution[8]:

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Weight (mg) = [Volume (mL) × Desired Concentration (µg/mL)] / Potency (µg/mg)

Example Calculation (Ceftolozane):

- Desired Concentration: 1280 µg/mL (A standard high concentration for serial dilutions)
- Desired Volume: 10 mL
- Potency from CoA: 880 µg/mg

Weight = (10 mL × 1280 µg/mL) / 880 µg/mg = 14.55 mg

Step 2: Preparation of Ceftolozane Sulfate Stock (1280 µg/mL)

- Aseptically weigh the calculated amount of ceftolozane sulfate powder (e.g., 14.55 mg) and transfer it to a sterile tube.
- Add a small volume of sterile DMSO (e.g., 5 mL) to the powder.
- Vortex vigorously until the powder is completely dissolved. The solution should be clear with no visible particulates. Gentle warming or sonication may be used if dissolution is slow, but is typically not required for ceftolozane in DMSO.[2]
- Add sterile DMSO to reach the final desired volume (e.g., 10 mL).
- Vortex again to ensure homogeneity. This is your Ceftolozane Primary Stock (1280 µg/mL).
- Aliquot the stock solution into single-use, sterile cryovials (e.g., 100 µL per vial).
- Store aliquots at –70°C or below. CLSI guidelines recommend storage for at least six months at these temperatures.[9] Avoid repeated freeze-thaw cycles.

Step 3: Preparation of Tazobactam Sodium Stock (e.g., 800 µg/mL)

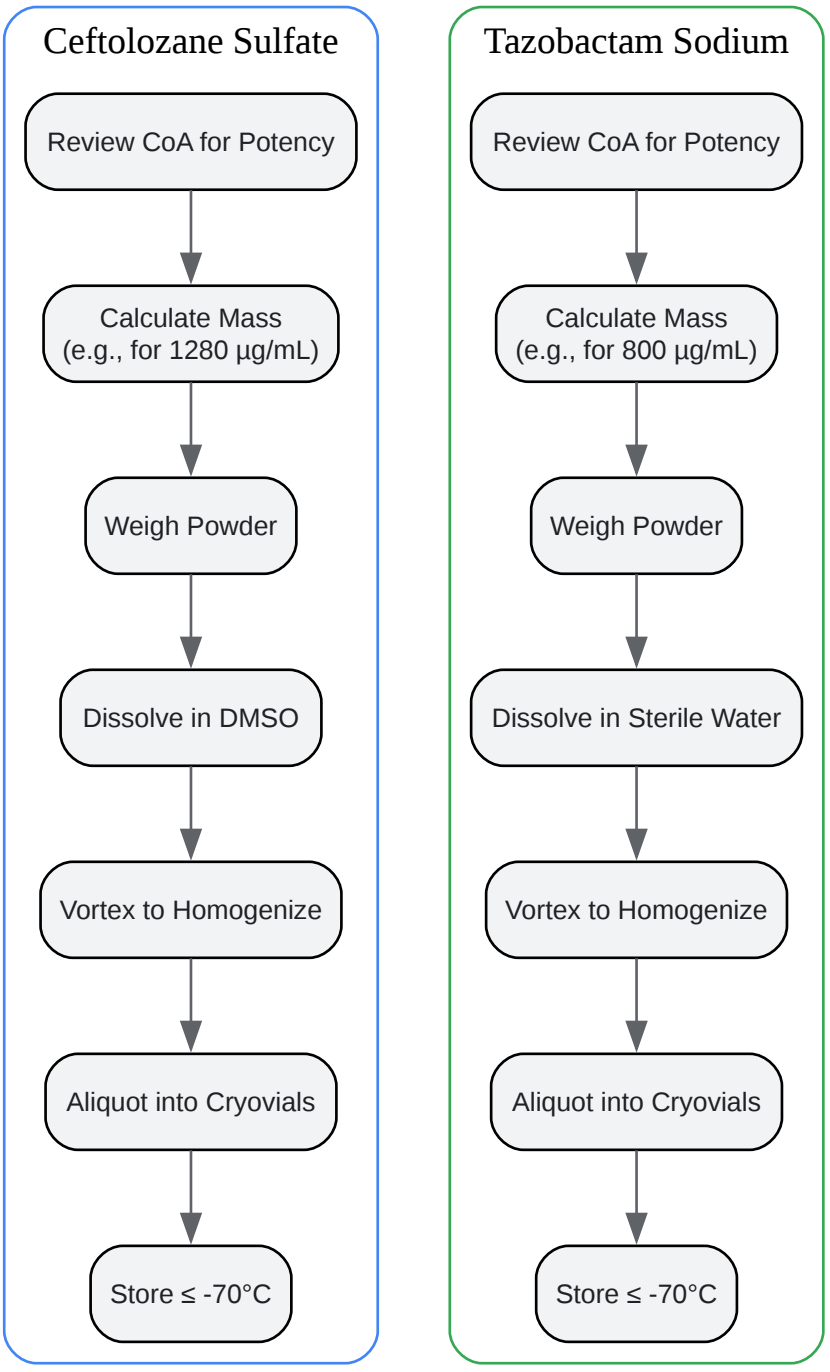
A separate stock of tazobactam is prepared to be added later to the dilution broth, ensuring a constant final concentration.

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- Using the potency formula, calculate the required mass of tazobactam sodium powder.
- Aseptically weigh the powder and transfer it to a sterile tube.
- Add the desired volume of sterile deionized water.
- Vortex until fully dissolved. This is your Tazobactam Primary Stock.
- Aliquot and store at –70°C or below.

Workflow for Primary Stock Preparation

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Caption: Workflow for preparing separate primary stock solutions.

Protocol Part II: Broth Microdilution Plate Preparation

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This protocol details the preparation of a 96-well plate for determining the ceftolozane MIC in the presence of a constant 4 µg/mL of tazobactam, following CLSI M07 guidelines.[2]

Step 1: Preparation of Tazobactam-Spiked Broth

The key to this assay is to perform the serial dilutions of ceftolozane in a broth that already contains tazobactam at twice the final desired concentration. This is because the broth will be diluted 1:1 with the bacterial inoculum in the final step.

- Thaw an aliquot of the Tazobactam Primary Stock.
- Calculate the volume needed to dilute the stock into sterile Cation-Adjusted Mueller-Hinton Broth (CAMHB) to achieve a tazobactam concentration of 8 µg/mL.
- Prepare a sufficient volume of this Tazobactam Working Broth (8 µg/mL) to complete the serial dilutions for all planned plates.

Step 2: Preparation of Ceftolozane Working Stock

- Thaw one aliquot of the Ceftolozane Primary Stock (1280 µg/mL).
- Prepare an intermediate dilution to create the highest concentration to be tested in the plate (the "working stock"). For a final top concentration of 64 µg/mL, the concentration in the first well before adding inoculum needs to be 128 µg/mL.
- Dilute the 1280 µg/mL primary stock 1:10 in the Tazobactam Working Broth (8 µg/mL) to create a Ceftolozane Working Stock of 128 µg/mL (this solution now contains both ceftolozane and tazobactam).

Step 3: Serial Dilution in Microtiter Plate

- Dispense 100 µL of the Tazobactam Working Broth (8 µg/mL) into wells 2 through 11 of a 96-well microtiter plate row.
- Dispense 200 µL of the Ceftolozane Working Stock (128 µg/mL ceftolozane + 8 µg/mL tazobactam) into well 1.

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- Using a multichannel pipette, transfer 100 µL from well 1 to well 2. Mix by pipetting up and down several times.
- Continue this 1:2 serial dilution across the plate from well 2 to well 10.
- After mixing in well 10, discard the final 100 µL.
- Well 11 serves as the growth control (broth + tazobactam, no ceftolozane).
- Well 12 serves as the sterility control (broth only, no drugs, no inoculum). Add 100 µL of plain CAMHB to this well.

After this process, each well (1-11) contains 100 µL of broth with 8 µg/mL of tazobactam, and wells 1-10 contain a two-fold serial dilution of ceftolozane (from 128 µg/mL down to 0.25 µg/mL).

Broth Microdilution Plate Setup

Caption: Logic for preparing the serial dilution plate.

Quality Control and Data Interpretation

Inoculum Preparation and Inoculation

Prepare a bacterial inoculum equivalent to a 0.5 McFarland standard in sterile saline, as described in CLSI M07. This suspension is then diluted in CAMHB so that after adding 100 µL to each well, the final bacterial concentration is approximately 5 x 10^5 CFU/mL. After inoculation, the final volume in wells 1-11 is 200 µL.

Final Assay Concentrations

The 1:1 dilution with the inoculum halves the concentration of both ceftolozane and tazobactam in each well.

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Parameter	Concentration Before Inoculation	Final Concentration in Assay
Ceftolozane (Well 1)	128 µg/mL	64 µg/mL
Ceftolozane (Well 10)	0.25 µg/mL	0.125 µg/mL
Tazobactam (Wells 1-11)	8 µg/mL	4 µg/mL
Bacterial Inoculum	N/A	~5 x 10^5 CFU/mL

Incubation and Interpretation

Incubate the plates at 35 ± 2 °C for 16-20 hours in ambient air. The MIC is read as the lowest concentration of ceftolozane (in the presence of 4 µg/mL tazobactam) that completely inhibits visible bacterial growth. A valid experiment requires robust growth in the growth control well (Well 11) and no growth in the sterility control well (Well 12). The MICs of concurrently tested QC strains must fall within their acceptable ranges as defined in the current CLSI M100 document.[10]

Conclusion

The protocol described herein provides a standardized and robust method for preparing ceftolozane sulfate and tazobactam sodium stock solutions for reference broth microdilution MIC testing. By meticulously accounting for powder potency, selecting appropriate solvents, and adhering to the fixed-inhibitor concentration methodology, laboratories can generate accurate and reproducible susceptibility data. This precision is fundamental to the reliable evaluation of ceftolozane/tazobactam's in vitro activity and its role in combating antimicrobial resistance.

References

- Andrews, J. M. (2001). Determination of minimum inhibitory concentrations. Journal of Antimicrobial Chemotherapy, 48(suppl_1), 5-16. [Link]
- USP-NF. (n.d.). Tazobactam Sodium. [Link]

© 2026 BenchChem. All rights reserved.

- Clinical and Laboratory Standards Institute. (2017). M100: Performance Standards for Antimicrobial Susceptibility Testing, 27th Edition. CLSI.
- GlobalRPH. (2017). Dilution Ceftolozane-Tazobactam (Zerbaxa™). [Link]
- Liofilchem. (n.d.). MTS™ Ceftolozane-tazobactam. [Link]
- Morrissey, I., et al. (2021). Out of control: The need for standardised solvent approaches and data reporting in antibiofilm assays incorporating dimethyl-sulfoxide (DMSO). Journal of Microbiological Methods, 187, 106263. [Link]
- Clinical and Laboratory Standards Institute. (2026). M100: Performance Standards for Antimicrobial Susceptibility Testing, 36th Edition. CLSI. [Link]
- Clinical and Laboratory Standards Institute. (n.d.). M07: Methods for Dilution Antimicrobial Susceptibility Tests for Bacteria That Grow Aerobically. CLSI. [Link]
- GARDP REVIVE. (2023). Susceptibility testing in antibacterial drug R&D. [Link]
- Clinical and Laboratory Standards Institute. (2012). M07-A9: Methods for Dilution Antimicrobial Susceptibility Tests for Bacteria That Grow Aerobically. ResearchGate. [Link]
- Burnham, C. D., et al. (2018). Performance of Ceftolozane-Tazobactam Etest, MIC Test Strips, and Disk Diffusion Compared to Reference Broth Microdilution for β-Lactam-Resistant Pseudomonas aeruginosa Isolates. Journal of Clinical Microbiology, 56(5), e01908-17. [Link]
- Clinical and Laboratory Standards Institute. (2009). M07-A8: Methods for Dilution Antimicrobial Susceptibility Tests for Bacteria That Grow Aerobically. Regulations.gov. [Link]
- Yong, Y. (2015). What is the best right way of storing DMSO in research lab?. ResearchGate. [Link]
- Testing Laboratory. (n.d.). CLSI M07 Dilution Methods for Antimicrobial Susceptibility Testing. [Link]
- Moy, T. I., et al. (2013). In Vitro Activity of Ceftolozane-Tazobactam as Determined by Broth Dilution and Agar Diffusion Assays against Recent U.S. Escherichia coli Isolates from 2010

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to 2011 Carrying CTX-M-Type Extended-Spectrum β-Lactamases. Antimicrobial Agents and Chemotherapy, 57(8), 4038–4041. [Link]

- Clinical and Laboratory Standards Institute. (2024). CLSI M100-Ed34. [Link]
- Tamma, P. D., et al. (2021). New β-Lactam–β-Lactamase Inhibitor Combinations. Clinical Microbiology Reviews, 34(4), e00052-21. [Link]
- Clinical and Laboratory Standards Institute. (n.d.). Breakpoint Implementation Toolkit (BIT). [Link]
- Wisconsin State Laboratory of Hygiene. (2023). AST News Update June 2023: New! CLSI M100-Ed33: Updated Aminoglycoside Breakpoints for Enterobacterales and Pseudomonas aeruginosa. [Link]

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Sources

- 1. New β-Lactam–β-Lactamase Inhibitor Combinations - PMC [pmc.ncbi.nlm.nih.gov]
- 2. M07 | Methods for Dilution Antimicrobial Susceptibility Tests for Bacteria That Grow Aerobically [clsi.org]
- 3. Tazobactam Sodium [doi.usp.org]
- 4. revive.gardp.org [revive.gardp.org]
- 5. goums.ac.ir [goums.ac.ir]
- 6. Out of control: The need for standardised solvent approaches and data reporting in antibiofilm assays incorporating dimethyl-sulfoxide (DMSO) - PMC [pmc.ncbi.nlm.nih.gov]
- 7. toku-e.com [toku-e.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. liofilchem.com [liofilchem.com]
- 10. M100 | Performance Standards for Antimicrobial Susceptibility Testing [clsi.org]

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